

Introduction: The Critical Role of Physicochemical Characterization in Drug Development

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Compound of Interest

Compound Name: *N*-(4-Methoxyphenyl)-3-oxobutanamide

Cat. No.: B109748

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N-(4-Methoxyphenyl)-3-oxobutanamide, also known as Acetoacet-p-aniside, is a chemical intermediate with significance in various synthesis processes, including the production of dyes and pigments.[1] In the realm of pharmaceutical research and drug development, the physical properties of a compound are fundamental to its formulation, bioavailability, and overall therapeutic efficacy. Among the most critical of these properties are the melting point and solubility. The melting point serves as a crucial indicator of purity and is a fixed characteristic of a pure crystalline solid.[2] Solubility, particularly in aqueous and organic media, governs a compound's absorption, distribution, metabolism, and excretion (ADME) profile.[3]

This technical guide provides a comprehensive overview of the melting point and solubility of **N-(4-Methoxyphenyl)-3-oxobutanamide**. It is designed for researchers, scientists, and drug development professionals, offering not only established data but also detailed, field-proven methodologies for the experimental determination of these essential physical properties. The protocols described herein are grounded in established scientific principles to ensure accuracy and reproducibility.

Physicochemical Data of N-(4-Methoxyphenyl)-3-oxobutanamide

Below is a summary of the known physical properties of **N-(4-Methoxyphenyl)-3-oxobutanamide**.

Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow range.^[2] Impurities typically cause a depression and broadening of the melting point range.^[2] Therefore, accurate melting point determination is a primary method for assessing the purity of a sample.

Property	Value	Source(s)
Melting Point	115-118 °C	[1] [4] [5]

Solubility Profile

Solubility is a critical factor for the formulation of dosage forms and for ensuring adequate bioavailability of an active pharmaceutical ingredient (API).^[3] The solubility of **N-(4-Methoxyphenyl)-3-oxobutanamide** is influenced by its molecular structure, which includes a polar amide group and a methoxyphenyl moiety.^[4]^[6] The amide group can participate in hydrogen bonding, which enhances solubility in polar solvents like water.^[4]^[6]

The following table summarizes the qualitative solubility of **N-(4-Methoxyphenyl)-3-oxobutanamide** in various solvents.

Solvent	Solubility	Source(s)
Water	Soluble	[1] [4] [7]
Chloroform	Slightly Soluble	[1] [4]
Methanol	Slightly Soluble	[1] [4]
Ethanol	Likely Soluble	[4]
Acetone	Likely Soluble	[4]

Experimental Protocols for Physicochemical Characterization

The following sections detail the standardized, step-by-step methodologies for the experimental determination of the melting point and solubility of **N-(4-Methoxyphenyl)-3-oxobutanamide**.

Melting Point Determination: The Capillary Method

The capillary method is a widely used and reliable technique for determining the melting point of a solid.^{[2][8][9][10]} The principle involves heating a small, powdered sample in a capillary tube at a controlled rate and observing the temperature range over which the substance melts.^[8]

Step-by-Step Protocol:

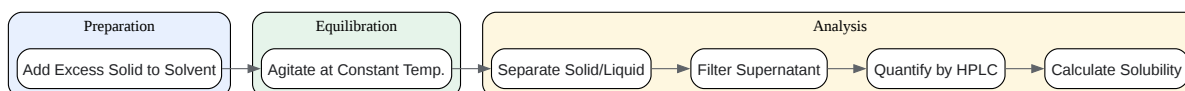
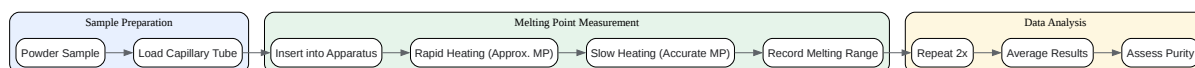
- **Sample Preparation:** Ensure the **N-(4-Methoxyphenyl)-3-oxobutanamide** sample is pure and finely powdered.
- **Capillary Tube Loading:** Introduce the powdered sample into a capillary tube, ensuring the open end is used for loading. Gently tap the sealed end of the tube on a hard surface to pack the sample to a height of 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.
- **Rapid Preliminary Measurement:** Heat the sample rapidly to get an approximate melting point. This provides a target range for a more precise measurement.
- **Accurate Measurement:** Allow the apparatus to cool. Then, begin heating again at a slower, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the previously determined approximate melting point.^[2]
- **Observation and Recording:** Carefully observe the sample. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last solid particle melts (the end of the melting range).

- Replicate Measurements: For accuracy, perform the measurement in triplicate and calculate the average melting point range.

Causality Behind Experimental Choices:

- Fine Powder: Using a finely powdered sample ensures uniform heat distribution.
- Slow Heating Rate: A slow heating rate is crucial for allowing the temperature of the sample and the thermometer to equilibrate, leading to an accurate melting point determination.[2]
- Purity Assessment: A sharp melting range (typically 0.5-1 °C) is indicative of a high degree of purity, while a broad range suggests the presence of impurities.[2]

Diagram of Melting Point Determination Workflow:



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